

In-Depth Technical Guide to the Physical Properties of beta-Chloroallyl Alcohol

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Compound of Interest

Compound Name: *2-Chloro-2-propen-1-ol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of beta-chloroallyl alcohol (**2-chloro-2-propen-1-ol**). The information is presented in a structured format to facilitate easy access and comparison for research and development applications.

Core Physical Properties of beta-Chloroallyl Alcohol

The following table summarizes the key physical properties of beta-chloroallyl alcohol. This data is essential for its handling, application in synthesis, and for quality control purposes.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₅ ClO	[1][2]
Molecular Weight	92.52 g/mol	[1][3]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	133-134 °C (at 760 mmHg)	[3]
Density	1.162 g/mL (at 25 °C)	[2][3]
Refractive Index (n _{20/D})	1.459	[3]
Flash Point	54 °C (closed cup)	[3]
Solubility	Moderately soluble in water. Highly soluble in organic solvents such as ethanol and acetone.	[4]

Experimental Protocols for Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of liquid organic compounds like beta-chloroallyl alcohol.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid sample is the capillary tube method.

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath with a stirrer)
- Thermometer (calibrated)
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- A small amount of the beta-chloroallyl alcohol sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid sample.
- The test tube is then attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- This assembly is immersed in a heating bath (Thiele tube or oil bath).
- The heating bath is heated gently and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly escape.
- When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Measurement

The density of a liquid is its mass per unit volume. It is a fundamental physical property that can be determined accurately using a pycnometer or a density bottle.

Apparatus:

- Pycnometer or a specific gravity bottle (of a known volume)

- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.
- The pycnometer is then filled with distilled water and placed in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
- The volume of the pycnometer is precisely determined by weighing it with the distilled water of a known density at that temperature.
- The pycnometer is emptied, dried, and then filled with beta-chloroallyl alcohol.
- The filled pycnometer is again brought to the same constant temperature in the water bath.
- The mass of the pycnometer filled with the sample is accurately measured.
- The density of the beta-chloroallyl alcohol is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature-dependent.

Apparatus:

- Abbe refractometer
- Constant temperature circulating water bath
- Light source (typically a sodium lamp, D-line at 589 nm)

- Dropper or pipette
- Lint-free tissue and a suitable solvent (e.g., ethanol or acetone) for cleaning

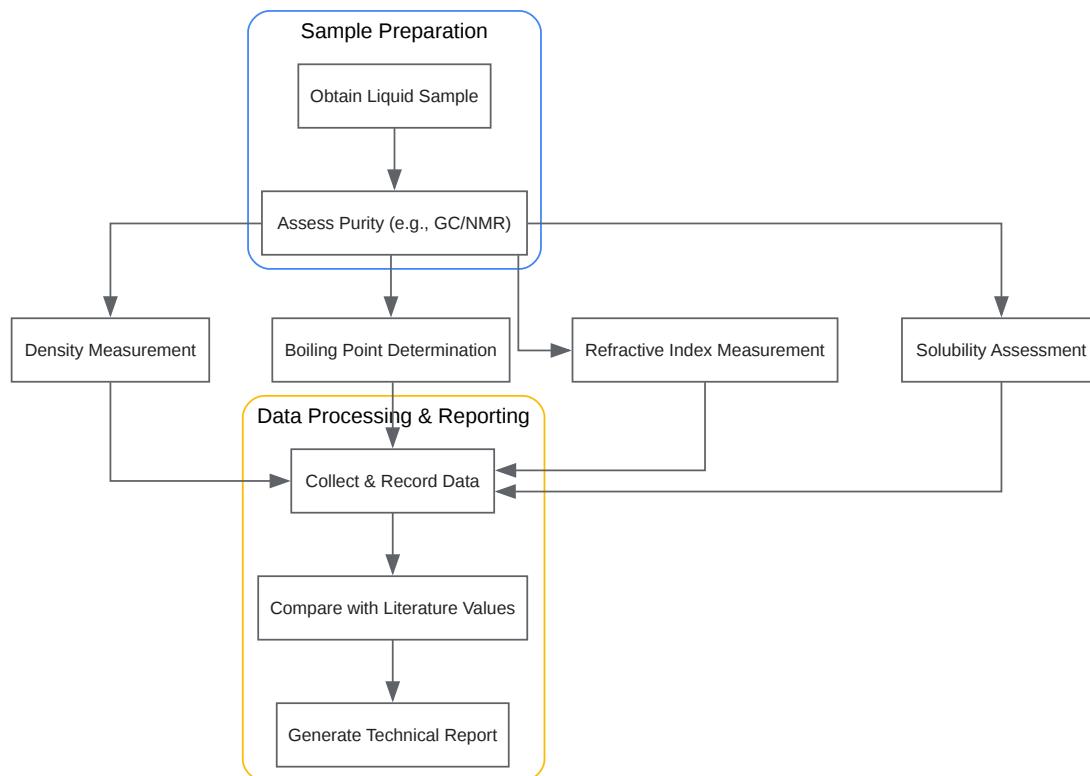
Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prisms of the refractometer are cleaned with a suitable solvent and dried with a lint-free tissue.
- The constant temperature water bath is set to the desired temperature (e.g., 20 °C) and allowed to circulate through the refractometer to ensure the prisms are at a stable temperature.
- A few drops of the beta-chloroallyl alcohol sample are placed on the surface of the lower prism using a clean dropper.
- The prisms are closed and locked.
- The light source is positioned, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs in the eyepiece.
- The refractive index value is read directly from the instrument's scale.

Logical Workflow for Physical Property Determination

The following diagram illustrates a typical workflow for the experimental determination of the physical properties of a liquid chemical sample.

Workflow for Physical Property Determination of a Liquid Sample

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Caption: Workflow for the determination of physical properties of a liquid chemical sample.

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